

availability and certification of Non-2-enal standard reference materials

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Compound of Interest

Compound Name: Non-2-enal

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Navigating the Landscape of Non-2-enal Standards: A Comparative Guide

For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are paramount. A critical component in achieving this is the use of high-quality standard reference materials. This guide provides a comprehensive comparison of commercially available **Non-2-enal** standard reference materials, detailing their availability, certification, and the analytical methodologies for their use.

Comparison of Commercially Available trans-2-Nonenal Analytical Standards

trans-2-Nonenal, a volatile unsaturated aldehyde, is a significant biomarker in various fields, including food science, environmental analysis, and medical research. The availability of reliable analytical standards is crucial for accurate quantification. The following table summarizes the specifications of trans-2-Nonenal standards offered by prominent chemical suppliers.

Supplier	Product Name	CAS Number	Purity Specification	Analytical Method	Format
Sigma-Aldrich	trans-2-Nonenal analytical standard	18829-56-6	≥95.0% [1]	Gas Chromatography (GC) [1]	Neat Liquid
Aurochemicals	Trans-2-Nonenal, Natural	18829-56-6	92% Min	Gas-Liquid Chromatography (GLC)	Liquid
Thermo Scientific Chemicals	trans-2-Nonenal, 97%	18829-56-6	≥96.0% [2]	Gas Chromatography (GC) [2]	Liquid
Santa Cruz Biotechnology	trans-2-Nonenal	18829-56-6	97% [3]	Not Specified	Liquid
Tokyo Chemical Industry (TCI)	trans-2-Nonenal	18829-56-6	>95.0%	Gas Chromatography (GC)	Liquid

Understanding Certification: Analytical Standard vs. Certified Reference Material

While several suppliers offer "analytical standards" for trans-2-Nonenal, it is important to distinguish this from a "Certified Reference Material" (CRM). A CRM is a reference material characterized by a metrologically valid procedure for one or more specified properties, accompanied by a certificate that provides the value of the specified property, its associated uncertainty, and a statement of metrological traceability.[\[4\]](#)[\[5\]](#) CRMs are produced by accredited reference material producers under ISO 17034, and their properties are certified by an ISO/IEC 17025 accredited laboratory.[\[4\]](#)[\[6\]](#)

Currently, a specific Certified Reference Material for trans-2-Nonenal with full ISO 17034 accreditation and a publicly available Certificate of Analysis (CoA) detailing measurement

uncertainty and traceability to a national metrology institute (e.g., NIST) could not be definitively identified through the conducted search. The "analytical standards" listed above are sold with a specified purity, but detailed certification information, including uncertainty budgets, is not readily available on the product pages. For critical applications requiring the highest level of accuracy and traceability, it is recommended to directly contact the suppliers to inquire about the availability of more detailed certification documentation.

Experimental Protocols for the Analysis of Non-2-enal

Accurate quantification of **Non-2-enal** relies on robust analytical methodologies. Gas Chromatography-Mass Spectrometry (GC-MS) is a widely used technique due to its high sensitivity and selectivity. High-Performance Liquid Chromatography (HPLC) can also be employed, particularly after derivatization.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

This protocol is based on a headspace solid-phase microextraction (HS-SPME) method, which is suitable for the analysis of volatile compounds like **Non-2-enal** from various matrices.^{[7][8]}

1. Sample Preparation (HS-SPME):

- Place the sample containing **Non-2-enal** in a headspace vial.
- Expose a Solid Phase Microextraction (SPME) fiber (e.g., Polydimethylsiloxane/Divinylbenzene - PDMS/DVB) to the headspace of the vial.
- Incubate the vial at a controlled temperature (e.g., 50 °C) for a specific duration (e.g., 45 minutes) to allow for the adsorption of volatile analytes onto the fiber.^{[7][8]}

2. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Injector: Splitless mode.

- Carrier Gas: Helium.
- Column: A non-polar capillary column (e.g., DB-1 or similar).
- Oven Temperature Program: Start at a low temperature (e.g., 40 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) to elute the analytes.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selective Ion Monitoring (SIM) for enhanced sensitivity, targeting characteristic ions of **Non-2-enal** (e.g., m/z 41, 55, 70, 83, 96, 111, 122).

High-Performance Liquid Chromatography (HPLC) Protocol

For HPLC analysis, **Non-2-enal** is typically derivatized to a compound with a strong chromophore to enable UV detection. A common derivatizing agent is 2,4-dinitrophenylhydrazine (DNPH).[\[9\]](#)[\[10\]](#)[\[11\]](#)

1. Derivatization:

- React the sample containing **Non-2-enal** with an acidic solution of DNPH to form the corresponding 2,4-dinitrophenylhydrazone derivative.
- Extract the derivative using a suitable solid-phase extraction (SPE) cartridge.
- Elute the derivative from the SPE cartridge with a solvent like acetonitrile.

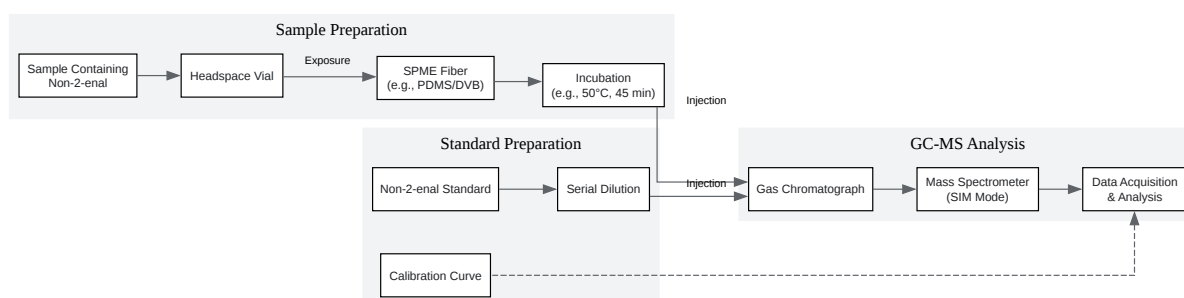
2. HPLC Analysis:

- HPLC System Conditions:
 - Column: A reverse-phase C18 column.[\[9\]](#)
 - Mobile Phase: A mixture of acetonitrile and water, either in an isocratic or gradient elution mode.[\[9\]](#)

- Flow Rate: Typically 1.0 mL/min.[9]
- Column Temperature: Maintained at a constant temperature (e.g., 30 °C).[9]
- Detector: UV detector set at 360 nm.[9]

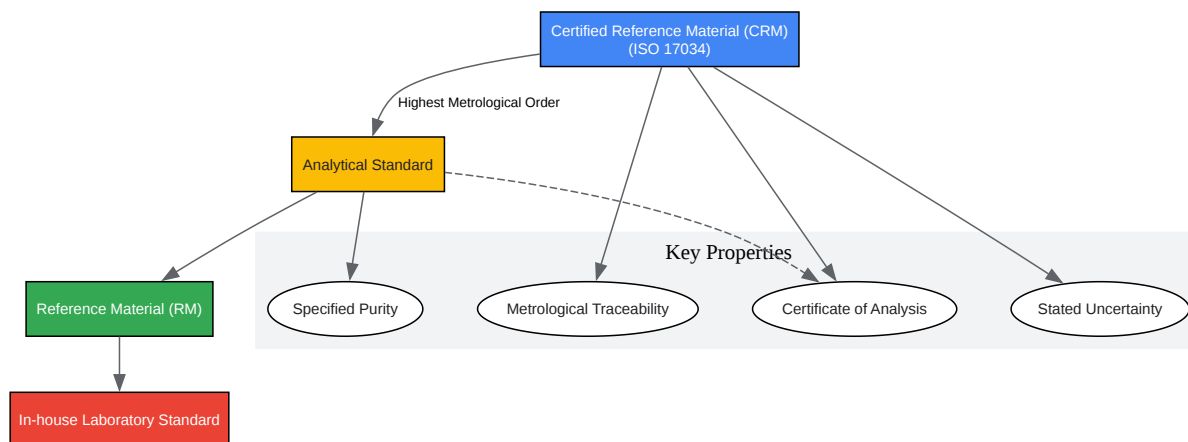
Visualization of Experimental Workflow and Logical Relationships

To further clarify the processes involved in utilizing a **Non-2-enal** standard, the following diagrams, generated using Graphviz, illustrate the experimental workflow and the logical hierarchy of reference materials.



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Caption: Workflow for **Non-2-enal** analysis using HS-SPME-GC-MS.



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Caption: Hierarchy and properties of analytical reference materials.

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